

# clinical study comparing Variolink Esthetic LC and Vitique for ceramic veneers

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## Compound of Interest

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## A Clinical Showdown: Variolink Esthetic LC vs. Vitique for Ceramic Veneers

A detailed comparison of two leading light-cured resin cements for the permanent cementation of ceramic veneers, this guide synthesizes available clinical and in-vitro data to assist researchers and dental professionals in making informed material selections. The focus is on providing a comparative analysis of their performance, supported by experimental evidence.

This guide delves into the clinical performance of Ivoclar Vivadent's **Variolink** Esthetic LC and DMG's Vitique, two prominent light-cured resin cements in aesthetic dentistry. The comparison is primarily based on a short-term clinical study, supplemented by in-vitro data where available, to provide a comprehensive overview of their properties and performance for the cementation of ceramic veneers.

## Material Composition and Properties

A fundamental understanding of the material composition is crucial for predicting clinical behavior. **Variolink** Esthetic LC is a resin cement based on a matrix of urethane dimethacrylate (UDMA) and other methacrylate monomers, with inorganic fillers such as ytterbium trifluoride and mixed spheroidal oxides. In contrast, Vitique is described as a light-curing, composite-based cement system, with manufacturer literature highlighting its patented monomer formula for easy excess removal.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Property	Variolink Esthetic LC	Vitique
Cement Type	Light-cured resin cement	Light-cured, composite-based cement
Monomer Matrix	Urethane dimethacrylate (UDMA) and other methacrylates	Patented monomer formula
Filler	Ytterbium trifluoride, mixed spheroidal oxide	Information not specified in available independent studies

## Clinical Performance: A Head-to-Head Comparison

A recent observational study by Al-Anezi et al. (2025) provides the most direct clinical comparison of **Variolink** Esthetic LC and Vitique for the cementation of lithium disilicate ceramic veneers over a three-month period.<sup>[4][5]</sup> The study evaluated key clinical parameters, offering valuable insights into their short-term performance.

## Data from Clinical Observation Study

Clinical Parameter	Variolink Esthetic LC	Vitique	Statistical Significance
Color Difference ( $\Delta E$ ) at 1 week	$2.13 \pm 2.17$	$1.91 \pm 1.79$	$p = 0.673$ (No significant difference)
Color Difference ( $\Delta E$ ) at 3 months	$2.30 \pm 1.42$	$2.22 \pm 1.54$	$p = 0.751$ (No significant difference)
Plaque Index (Score 0) at 1 week	91.7% of cases	91.7% of cases	Not applicable
Plaque Index (Score 0) at 3 months	96.7% of cases	96.7% of cases	Not applicable
Bleeding Index (Score 0) at 1 week	95.0% of patients	95.0% of patients	Not applicable
Bleeding Index (Score 0) at 3 months	98.3% of patients	98.3% of patients	Not applicable
Marginal Adaptation	Most restorations showed perfect adaptation or minor discrepancies	Most restorations showed perfect adaptation or minor discrepancies	No significant differences reported
Marginal Discoloration	Minimal	Minimal	No significant differences reported

Data sourced from Al-Anezi et al. (2025).[\[4\]](#)[\[5\]](#)

The study concluded that both **Variolink** Esthetic LC and Vitique demonstrated excellent short-term clinical performance, with no significant differences observed in terms of color stability, marginal adaptation, and biocompatibility.[\[4\]](#)[\[5\]](#)

## In-Vitro Performance Data

While direct comparative in-vitro studies are limited, independent research on **Variolink** Esthetic LC provides further performance indicators.

## Bond Strength

Data on the shear bond strength of **Variolink** Esthetic LC to lithium disilicate varies across studies, which can be attributed to different testing methodologies and aging protocols.

Study	Substrate	Bond Strength (MPa)
Alkhurays M, Alqahtani F. (2019)	Lithium Disilicate (Acid-etch group)	Not specified for VLE alone
Alkhurays M, Alqahtani F. (2019)	Lithium Disilicate (Micro-etch group)	Not specified for VLE alone

Note: The study by Alkhurays et al. evaluated **Variolink** Esthetic (VLE) in both light-cure and dual-cure versions but did not provide separate bond strength values for the LC version in the abstract.

## Color Stability

In-vitro studies on the color stability of **Variolink** Esthetic LC have yielded mixed results. One study reported that **Variolink** NLC (a predecessor to Esthetic LC) showed significant color change after accelerated artificial aging. Another study indicated that light-cured resin cements generally exhibit greater color stability than dual-cured versions. It is important to note that in-vitro aging protocols may not fully replicate clinical conditions.

## Experimental Protocols

To ensure transparency and reproducibility, the methodologies of the key cited clinical study are detailed below.

### Clinical Evaluation Protocol (Al-Anezi et al., 2025)

This section outlines the methodology employed in the observational study comparing **Variolink** Esthetic LC and Vitique.[\[4\]](#)[\[5\]](#)

Patient Selection:

- 60 patients (49 female, 11 male) aged 18-45 years requiring ceramic veneers on anterior teeth.
- Patients were divided into two groups of 30, one for each cement system.

#### Veneer Fabrication:

- All veneers were fabricated from lithium disilicate with a thickness of 0.5 to 0.7 mm.

#### Cementation Procedure:

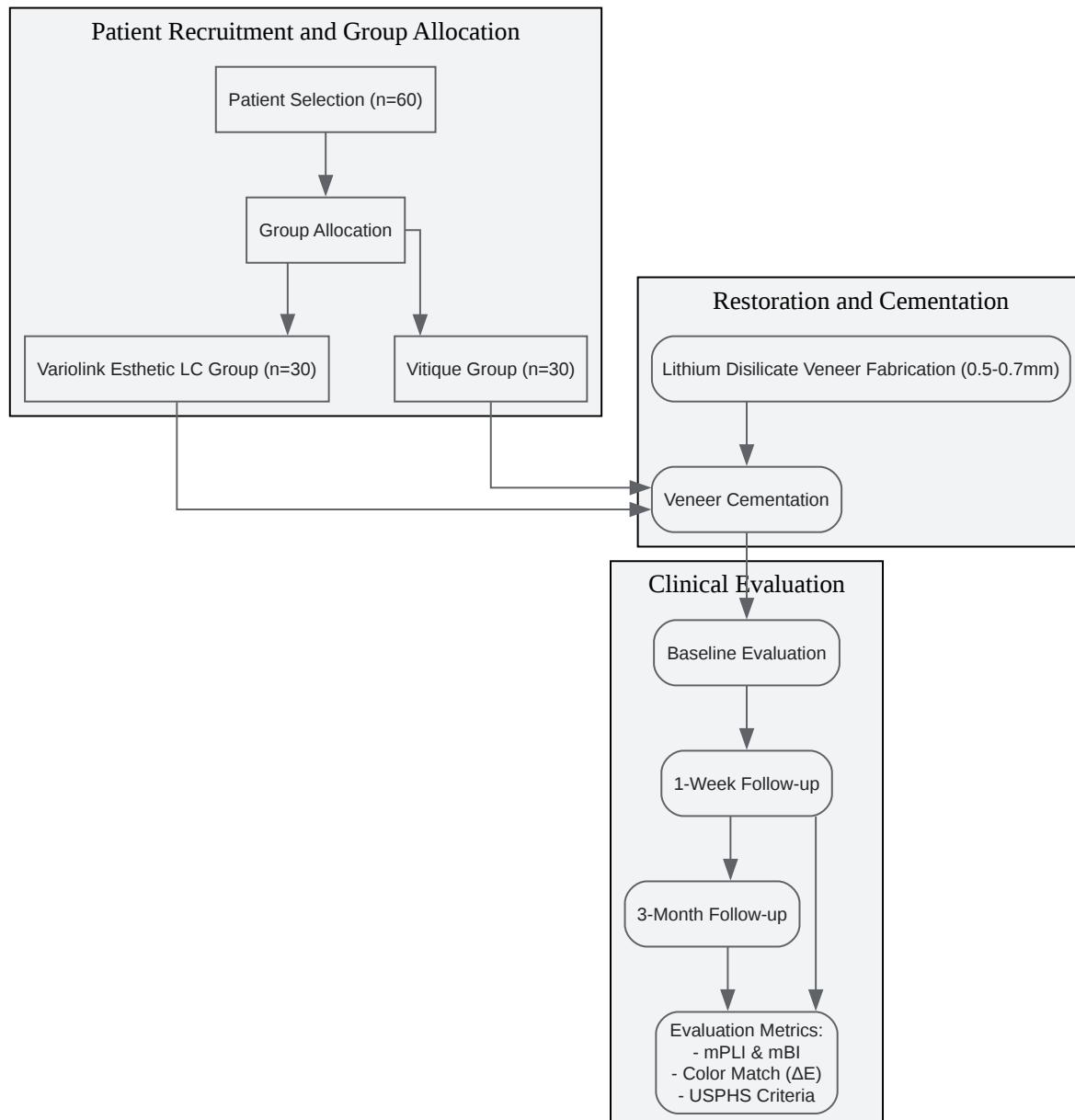
- The specific cementation protocols for **Variolink** Esthetic LC and Vitique were followed as per the manufacturers' instructions.

#### Clinical Evaluation:

- Evaluations were performed at one week and three months post-placement.
- Periodontal Health: Assessed using the modified Plaque Index (mPLI) and modified Bleeding Index (mBI).
- Color Match: Evaluated using a spectrophotometer (VITA Easyshade V) to determine the color difference ( $\Delta E$ ) between the restored and adjacent teeth.
- Restoration Integrity: Assessed using the modified United States Public health Service (USPHS) criteria, which includes evaluating marginal adaptation and discoloration.

## Experimental Workflow

The following diagram illustrates the workflow of the clinical study by Al-Anezi et al. (2025).



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Caption: Workflow of the comparative clinical study.

## Conclusion

Based on the available short-term clinical data, both **Variolink** Esthetic LC and Vitique are effective light-cured resin cements for the cementation of ceramic veneers, demonstrating comparable performance in terms of color stability, marginal integrity, and biocompatibility.<sup>[4][5]</sup> The choice between the two may come down to clinician preference, familiarity with the system, and handling characteristics. It is important to acknowledge the limitation of the current body of evidence, which is primarily based on a single short-term clinical study. Further long-term clinical trials and independent in-vitro studies, particularly for Vitique, are warranted to provide a more definitive and comprehensive comparison of their long-term performance and durability. Researchers and clinicians should consider these factors when selecting a luting agent for aesthetic restorations.

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